

Operational Risk Management: Technical Analysis of 4-(Butylthio)phenylmethanol

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Compound of Interest

Compound Name: *[4-(Butylthio)phenyl]*
(phenyl)methanol

Cat. No.: B1510262

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CAS: 63665-68-7 | EC: N/A (Research Intermediate)[1]

Executive Summary

This technical guide provides a comprehensive operational safety and handling framework for 4-(Butylthio)phenylmethanol.[1] As a bifunctional building block containing both a primary benzyl alcohol and a thioether (sulfide) moiety, this molecule presents unique challenges in synthesis and storage.[1] It is prone to dual-mode oxidation—sulfur oxidation (to sulfoxides/sulfones) and alcohol oxidation (to aldehydes/acids)—requiring precise environmental controls.[1]

This document moves beyond the standard Safety Data Sheet (SDS) compliance format to offer a Risk Management Framework for researchers, focusing on containment, catalyst compatibility, and metabolic toxicity prediction.[1]

Part 1: Chemical Identity & Physicochemical Dynamics

Structural & Physical Profile

The butylthio chain introduces significant lipophilicity compared to simple benzyl alcohols, potentially increasing dermal absorption rates. The thioether linkage acts as a "soft" Lewis base, making the compound a potent poison for heterogeneous metal catalysts (Pd, Pt, Rh).[1]

Property	Value / Description	Operational Implication
Chemical Name	4-(Butylthio)phenylmethanol	Primary identifier for inventory.
CAS Number	63665-68-7	Use for searching specific reaction databases (Reaxys/SciFinder).[1]
Formula	C ₁₁ H ₁₆ OS	Molecular Weight: 196.31 g/mol .[1]
Physical State	Low-melting solid or viscous oil	Likely to exist as a supercooled liquid at ambient temps; requires gentle heating for transfer.[1]
Solubility	Organic solvents (DCM, EtOAc, MeOH)	Low water solubility; aqueous waste streams may require extraction before disposal.[1]
Odor	Characteristic Sulfide (Stench)	Critical: Even if volatility is low, trace impurities (thiols) can trigger odor complaints.[1]

Reactivity Matrix

The molecule possesses two distinct reactive centers that dictate storage and handling protocols:

- Site A (Hydroxyl): Susceptible to oxidation to 4-(butylthio)benzaldehyde.[1]
- Site B (Sulfide): Susceptible to oxidation to sulfoxides (

) and sulfones (

).[1]

Storage Directive: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Avoid storage near strong oxidizers (e.g., KMnO₄, H₂O₂) to prevent uncontrolled exothermic decomposition.[1]

Part 2: Hazard Identification & Toxicology (GHS)[1]

Predictive Hazard Classification (Read-Across)

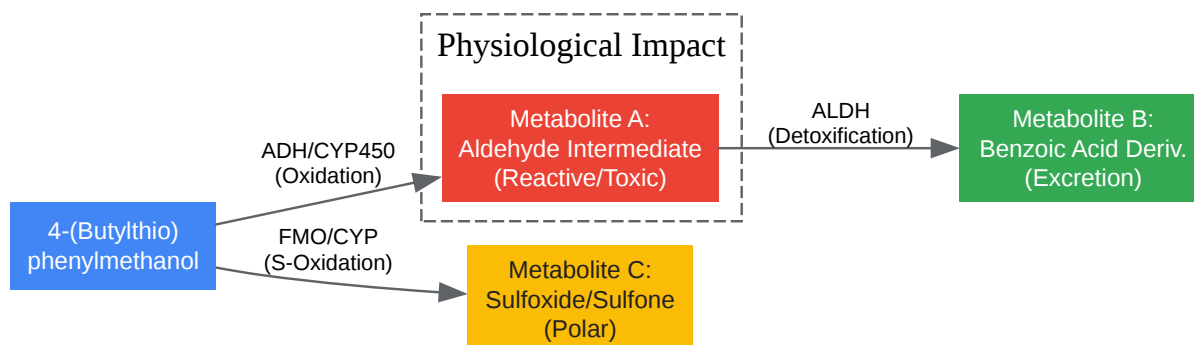
Note: Specific toxicological data for this CAS is limited.[1] The following classification is derived from Structure-Activity Relationships (SAR) using analogous thio-benzyl alcohols (e.g., 4-(Methylthio)benzyl alcohol).

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Mechanism
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[1]	Metabolic conversion to benzoic acid derivatives; potential CNS depression.[1]
Skin Irritation	Cat 2	H315: Causes skin irritation.[1][2]	Lipophilic tail facilitates dermal penetration and local irritation.[1]
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.[1][3][4][5][6]	Direct interaction with mucosal membranes.[1]
STOT - Single Exp.	Cat 3	H335: May cause respiratory irritation.[1]	Inhalation of mists/vapors triggers upper respiratory tract inflammation.[1]

Metabolic Activation Pathway

Understanding the metabolism is vital for assessing chronic risks.[1] The liver attempts to solubilize the molecule via oxidation, but the sulfur atom introduces a competing pathway.



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Figure 1: Metabolic divergence.[1] The formation of the reactive aldehyde intermediate (Red) represents the primary toxicity vector before detoxification to the acid (Green).[1]

Part 3: Operational Handling & Synthesis Safety Engineering Controls & Odor Containment

Thioethers often carry "stench" characteristics or degrade into volatile thiols.[1] Standard fume hoods may be insufficient if exhaust re-entrainment occurs.[1]

The "Bleach Scrubber" Protocol:

- All rotary evaporator exhaust must pass through a bleach (sodium hypochlorite) trap.[1]
- Glassware must be soaked in a dilute bleach solution (10%) inside the hood before removal for washing.[1] This oxidizes residual sulfides to odorless sulfoxides/sulfonates.[1]

Personal Protective Equipment (PPE) Selection

Standard nitrile gloves may offer insufficient protection against prolonged contact with lipophilic sulfur compounds.[1]

- Primary Barrier: Nitrile (minimum thickness 0.11 mm) – Splash protection only.[1]

- High-Risk Operations: Double-gloving (Nitrile over Laminate/PE) is recommended for synthesis scale-up (>5g) to prevent permeation.[1]
- Respiratory: If handling solids outside a hood (not recommended) or generating aerosols, use a P95/P100 particulate respirator with an Organic Vapor (OV) cartridge.[1]

Catalyst Poisoning Alert

Researchers using this intermediate in cross-coupling reactions (Suzuki, Sonogashira) must be aware that the thioether moiety strongly coordinates to Pd(0) and Pd(II) species.[1]

- Mitigation: Use higher catalyst loading (2–5 mol%) or specific bidentate ligands (e.g., dppf, Xantphos) that outcompete the sulfur coordination.[1]

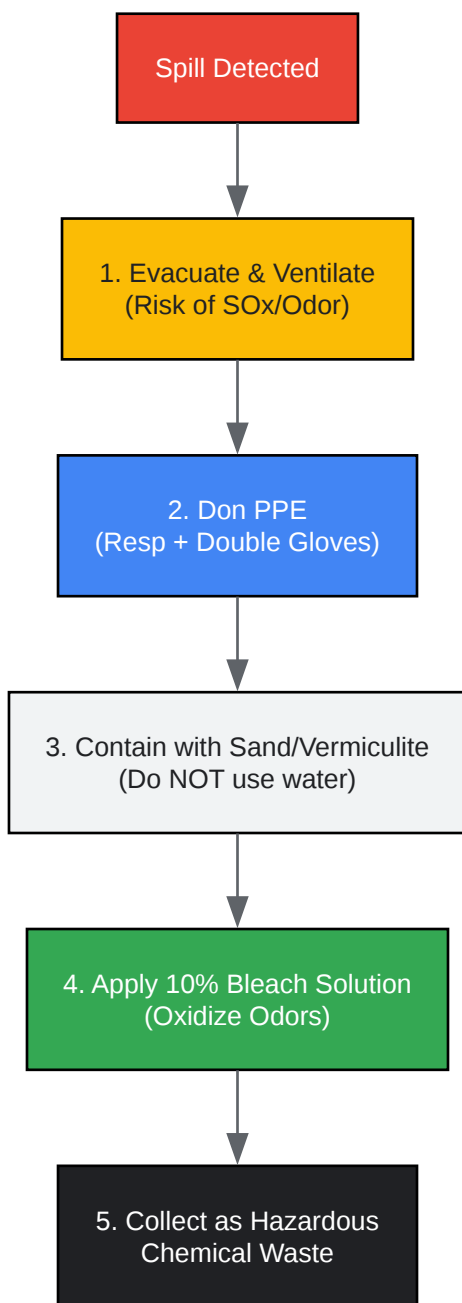
Part 4: Emergency Response Protocols

Fire Fighting Measures

- Hazard: Combustion generates Sulfur Oxides (SO_x) and Carbon Monoxide (CO).[1] SO_x forms sulfuric acid upon contact with moisture in the lungs.
- Media: Dry chemical, CO₂, or alcohol-resistant foam. Do not use a solid water stream (spreads the lipophilic material).[1]
- Special Gear: Full turnout gear with SCBA is mandatory due to toxic SO_x fumes.[1]

Accidental Release (Spill) Workflow

A systematic approach ensures safety and environmental compliance.[1]



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Figure 2: Step-by-step response to a spill of 4-(Butylthio)phenylmethanol, prioritizing odor control and exposure prevention.

Part 5: Regulatory & Transport Information

- Transport (IATA/DOT):

- Generally not regulated as Dangerous Goods for transport unless specific acute toxicity data places it in Class 6.1.[1]
- Best Practice: Ship as "Chemicals, n.o.s. (4-(Butylthio)phenylmethanol)" to avoid customs delays.[1]
- TSCA (USA): Likely not listed on the active inventory (Research & Development Exemption required).[1]
- REACH (EU): Not registered as a high-volume substance.[1] Treat as a novel intermediate.

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